

2-Bromo-4-fluorobenzyl alcohol safety and handling

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Compound of Interest

Compound Name: 2-Bromo-4-fluorobenzyl Alcohol

Cat. No.: B1333230

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An In-depth Technical Guide to the Safe Handling and Use of **2-Bromo-4-fluorobenzyl Alcohol**

This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and chemical properties of **2-Bromo-4-fluorobenzyl alcohol** (CAS No. 229027-89-8). It is intended for researchers, chemists, and professionals in drug development and specialty chemical manufacturing who utilize this versatile halogenated intermediate. The focus is not merely on procedural steps but on the underlying scientific principles that dictate these safety measures, ensuring a self-validating system of laboratory practice.

Compound Profile and Significance

2-Bromo-4-fluorobenzyl alcohol is a solid, typically appearing as a white to off-white crystalline powder[1]. Its molecular structure, featuring a benzyl alcohol moiety substituted with bromine and fluorine atoms, makes it a valuable building block in organic synthesis[2][3]. The bromine atom serves as a key functional handle for various cross-coupling reactions (e.g., Suzuki, Sonogashira), while the fluorine atom can significantly alter the lipophilicity and metabolic stability of target molecules, properties of high interest in pharmaceutical and agrochemical design[2].

However, the same structural features that make it synthetically useful also necessitate stringent safety and handling protocols. The presence of halogens and its classification as an acutely toxic and irritant compound demand a thorough understanding of its reactivity and toxicology.

Physicochemical and Toxicological Data

A summary of key data is presented below. This information is fundamental to understanding the material's behavior and its associated hazards.

Property	Value	Source(s)
Chemical Name	2-Bromo-4-fluorobenzyl alcohol	[4] [5] [6]
CAS Number	229027-89-8	[4] [5] [6]
Molecular Formula	C ₇ H ₆ BrFO	[4] [6]
Molecular Weight	205.02 g/mol	[4] [6]
Appearance	White to off-white solid/crystalline powder	[1]
Melting Point	68-72 °C	[1]
Boiling Point	~262.3 °C at 760 mmHg	[1]
GHS Classification	Acute Toxicity, Oral (Category 3); Skin Irritation (Category 2); Eye Irritation (Category 2); Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	[4] [7]
Signal Word	Danger	[7]
Hazard Statements	H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[4] [7]

Hazard Identification and Risk Mitigation

The primary hazards associated with **2-Bromo-4-fluorobenzyl alcohol** are its acute oral toxicity and its irritant properties affecting the skin, eyes, and respiratory system[\[4\]](#)[\[7\]](#).

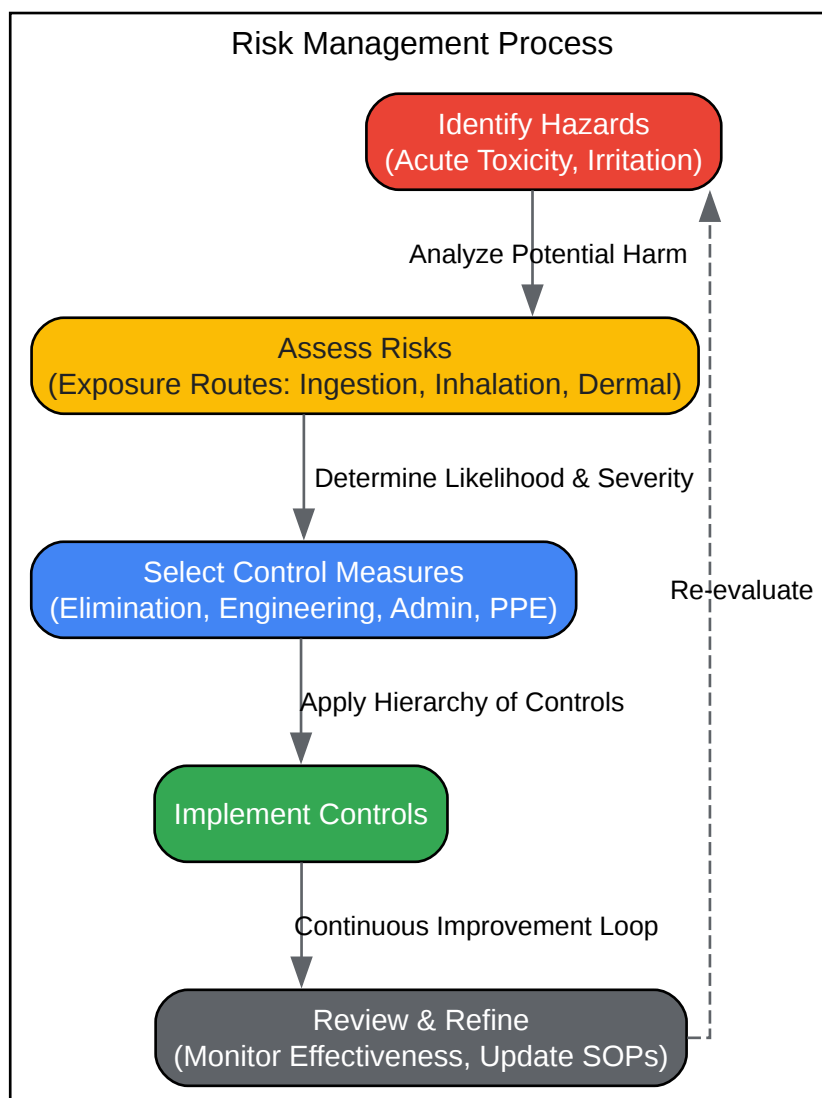
Understanding these hazards is the first step in designing a robust safety workflow.

Causality of Hazards

- **Acute Toxicity (Oral, Category 3):** The "Toxic if swallowed" classification (H301) is a critical warning[7]. This level of toxicity means that small quantities ingested can cause serious harm or be fatal. This hazard dictates the absolute prohibition of eating, drinking, or smoking in the laboratory and underscores the importance of stringent personal hygiene, such as frequent hand washing, especially before leaving the work area[8].
- **Skin and Eye Irritation (Category 2):** The compound can cause significant skin and serious eye irritation (H315, H319)[4]. This is due to the chemical's ability to disrupt the cellular integrity of epithelial tissues upon contact. This property directly informs the mandatory use of protective gloves and safety glasses or goggles. The potential for serious eye damage necessitates immediate and prolonged flushing (at least 15 minutes) at an eyewash station in case of accidental contact[4].
- **Respiratory Irritation (STOT SE 3):** As a fine powder, the compound can easily become airborne, and inhaling the dust may cause respiratory irritation (H335)[4]. This necessitates that all weighing and transfer operations be conducted within a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation exposure.

Risk Assessment and Control Workflow

A systematic approach to risk management is non-negotiable. The following workflow illustrates the logical steps from hazard identification to control implementation.



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Caption: A logical workflow for risk assessment and control.

Safe Handling and Personal Protective Equipment (PPE)

Based on the risk assessment, a multi-layered approach to protection is required, following the hierarchy of controls.

Engineering Controls

- **Chemical Fume Hood:** All work that may generate dust or vapors, including weighing, transferring, and reaction setup, must be performed in a properly functioning chemical fume hood[9]. This is the primary line of defense against respiratory exposure.
- **Ventilated Enclosures:** For weighing analytical quantities, a ventilated balance enclosure provides containment while maintaining measurement accuracy.
- **Safety Showers and Eyewash Stations:** These must be readily accessible and tested regularly. Their location should be known to all personnel working with the compound.

Administrative Controls

- **Designated Areas:** Clearly mark and designate specific areas of the lab for handling acutely toxic chemicals[9][10].
- **Standard Operating Procedures (SOPs):** Develop and strictly follow detailed SOPs for all procedures involving this compound.
- **Training:** All personnel must be trained on the specific hazards and handling procedures for **2-Bromo-4-fluorobenzyl alcohol** and on emergency response protocols before commencing work.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide adequate protection. A hazard assessment is required to select the appropriate PPE for any given task[11][12].

PPE Item	Specification & Rationale	Source(s)
Eye/Face Protection	ANSI Z87.1-compliant chemical splash goggles. A face shield should be worn over goggles when there is a significant splash risk. This is mandated by the H319 "Causes serious eye irritation" classification.	[4] [11]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are the minimum requirement for incidental contact. For extended handling or immersion, consult manufacturer permeation data. Double-gloving is recommended for handling acutely toxic substances. The H315 "Causes skin irritation" hazard necessitates robust hand protection.	[10] [11]
Body Protection	A buttoned, long-sleeved laboratory coat is required. A chemically-resistant apron should be worn over the lab coat when handling larger quantities or when there is a splash hazard.	[8]
Footwear	Closed-toe and closed-heel shoes must be worn at all times in the laboratory.	[11]

Experimental Protocol: Oxidation to 2-Bromo-4-fluorobenzaldehyde

The oxidation of benzyl alcohols to their corresponding aldehydes is a common and fundamental transformation in organic synthesis[13][14]. This protocol details a representative procedure using manganese dioxide (MnO_2), a mild and selective oxidizing agent, which minimizes the risk of over-oxidation to the carboxylic acid that can occur with stronger agents like chromic acid[15][16].

Pre-Reaction Safety Review

- Review SDS: Thoroughly review the SDS for all reagents, including **2-Bromo-4-fluorobenzyl alcohol**, manganese dioxide, and the solvent (e.g., dichloromethane).
- Engineering Controls Check: Verify the chemical fume hood has a current certification sticker and is functioning correctly.
- PPE Assembly: Don all required PPE as specified in Section 3.3.

Step-by-Step Procedure

This protocol is adapted from a general procedure for the oxidation of a similar substrate and should be optimized for specific laboratory conditions.[15]

- Reagent Preparation: Inside a chemical fume hood, weigh 2.05 g (10.0 mmol) of **2-Bromo-4-fluorobenzyl alcohol** into a 250 mL round-bottom flask equipped with a magnetic stir bar.
- Solvent Addition: Add 100 mL of dichloromethane to the flask and stir until the solid is fully dissolved.
- Oxidant Addition: Carefully add 8.7 g (100 mmol, 10 equivalents) of activated manganese dioxide (MnO_2) to the solution in portions. Causality: MnO_2 is a heterogeneous oxidant; a large excess is used to drive the reaction to completion. The reaction is typically exothermic and portion-wise addition helps control the reaction rate.
- Reaction Monitoring: Seal the flask and stir the mixture vigorously at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material

is consumed (typically 24-48 hours).

- **Work-up:** Once the reaction is complete, filter the reaction mixture through a pad of celite to remove the solid MnO_2 and its byproducts. Wash the filter cake thoroughly with additional dichloromethane. Causality: Celite provides a fine filtration medium to remove the finely divided MnO_2 .
- **Purification:** Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product can be purified by column chromatography on silica gel to yield pure 2-Bromo-4-fluorobenzaldehyde.
- **Waste Disposal:** All solid waste (MnO_2 /celite) and solvent waste must be disposed of as hazardous chemical waste, following the guidelines in Section 6.

Storage and Stability

Proper storage is critical to maintain the chemical's integrity and prevent hazardous situations.

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area[4].
- **Incompatibilities:** Keep away from strong oxidizing agents. The primary alcohol group is susceptible to oxidation, which can be uncontrolled and highly exothermic if mixed with potent oxidizers[17].
- **Hazardous Decomposition:** Upon thermal decomposition, this compound may produce toxic and corrosive gases, including carbon monoxide, carbon dioxide, hydrogen bromide, and hydrogen fluoride[4].

Spill and Waste Management

Spill Response

- **Minor Spill (Solid):**
 - Evacuate the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand). Do not dry sweep, as this can generate dust[9].

- Carefully scoop the material into a labeled, sealable container for hazardous waste.
- Decontaminate the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.
- Major Spill:
 - Evacuate the laboratory immediately and alert others.
 - Close the laboratory door and prevent entry.
 - Contact your institution's Environmental Health and Safety (EHS) office or emergency response team immediately.

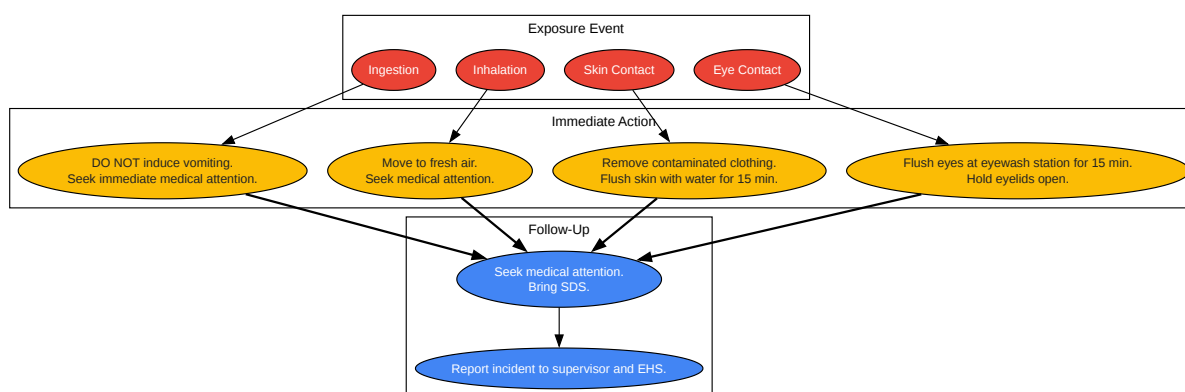
Waste Disposal

As a halogenated organic compound, **2-Bromo-4-fluorobenzyl alcohol** and any materials contaminated with it must be disposed of as hazardous waste.

- Segregation: Halogenated organic waste must be collected in a separate, clearly labeled waste container from non-halogenated waste[18][19]. Causality: Mixing waste streams complicates disposal procedures and can significantly increase costs. More importantly, mixing incompatible wastes can lead to dangerous chemical reactions.[19]
- Labeling: The container must be labeled "Hazardous Waste" and list all chemical constituents, including "**2-Bromo-4-fluorobenzyl alcohol**"[18].
- Storage: Keep the waste container tightly sealed and store it in a designated satellite accumulation area until it is collected by EHS personnel[18]. Do not pour any amount down the drain[10][20].

Emergency Procedures: Exposure Response

Immediate and correct action is critical in the event of an exposure.



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Caption: Emergency response flowchart for exposure incidents.

- Eye Contact: Immediately flush eyes with copious amounts of water at an eyewash station for at least 15 minutes, holding the eyelids open to ensure complete rinsing. Seek immediate medical attention[4].
- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention[4].
- Inhalation: Move the affected person to fresh air. If breathing is difficult or they feel unwell, seek immediate medical attention[4].

- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention and provide the Safety Data Sheet to the medical personnel[7].

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